

2-(trimethylsilyl)ethanesulfonamide safety, handling, and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Trimethylsilyl)ethanesulfonamide

Cat. No.: B144012

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and Storage of **2-(trimethylsilyl)ethanesulfonamide**

This guide provides comprehensive safety, handling, and storage information for **2-(trimethylsilyl)ethanesulfonamide** (SES-NH₂), intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

2-(trimethylsilyl)ethanesulfonamide is a shelf-stable solid compound.^[1] It is primarily used in organic synthesis as a reagent for the introduction of a SES-protected nitrogen functionality.^[2] The SES group is notable for being stable under a wide range of reaction conditions while being removable under mild conditions using fluoride ions.^{[3][4]}

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	125486-96-6	[2][5]
Molecular Formula	(CH ₃) ₃ SiCH ₂ CH ₂ SO ₂ NH ₂	[2]
Molecular Weight	181.33 g/mol	[1][2]
Melting Point	81-87 °C	[2]
Appearance	Solid	[2]

| Solubility | Soluble in benzene, chloroform, dichloromethane, ether, methanol, and toluene. |
[1] |

Safety and Hazard Information

2-(trimethylsilyl)ethanesulfonamide is classified as hazardous. It is known to cause skin and eye irritation and may cause respiratory irritation.[2][5][6] The toxicity of the compound is not fully investigated.[1]

Table 2: GHS Hazard Classification for **2-(trimethylsilyl)ethanesulfonamide**

Category	Code	Hazard Statement	Pictogram	References
Skin Irritation	H315	Causes skin irritation.	GHS07 (Exclamation mark)	[2][5][6]
Eye Irritation	H319	Causes serious eye irritation.	GHS07 (Exclamation mark)	[2][5][6]

| Specific target organ toxicity — single exposure | H335 | May cause respiratory irritation. |
GHS07 (Exclamation mark) |[2][5][6] |

First Aid Measures

In case of exposure, the following first aid measures should be taken:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[5][6] If you feel unwell, get medical help.[5]
- If on Skin: Wash with plenty of water.[5] If skin irritation occurs, get medical help.[5][6] Contaminated clothing should be removed and washed before reuse.[5][6]
- If in Eyes: Rinse cautiously with water for several minutes.[5][6] If present, remove contact lenses if it is easy to do so and continue rinsing.[5][6] If eye irritation persists, seek medical advice or attention.[6][7]
- If Swallowed: Immediately call a poison center or doctor.[7] Rinse mouth but do not induce vomiting.[8]

Handling and Personal Protective Equipment (PPE)

Safe handling of **2-(trimethylsilyl)ethanesulfonamide** requires adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment.

Engineering Controls

The compound should be handled only in a well-ventilated area, such as under a chemical fume hood, to minimize inhalation of dust or fumes.[5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling this chemical.[9]

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[2][9] A face shield may be required for tasks with a high risk of splashing.[9][10]
- Skin Protection: Wear protective gloves that are resistant to the chemical.[2][5][6] Always inspect gloves prior to use and use proper glove removal technique.[6] A lab coat or chemical-resistant suit should be worn to protect the body.[9]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator, such as a dust mask type N95 (US), should be used.[2] The choice of respirator depends on the

concentration and type of airborne substances.[10]

General Hygiene

Wash hands thoroughly after handling the compound.[5][6] Avoid breathing dust, fume, gas, mist, vapors, or spray.[5][6]

Storage and Disposal

Proper storage is crucial to maintain the stability of the compound and ensure safety.

Storage Conditions

- Store in a well-ventilated place and keep the container tightly closed.[5][6]
- The material should be stored locked up.[5][6]
- It is classified under Storage Class Code 11 for combustible solids.[2]

Incompatible Materials

Avoid contact with sources of fluoride ion, as this can cause cleavage of the SES group.[1]

While some safety data sheets list no specific incompatible materials under normal conditions, it is prudent to avoid strong oxidizing agents.[11][12]

Disposal

Dispose of contents and containers to an approved waste disposal plant in accordance with applicable local, state, and federal regulations.[5][6]

Experimental Protocols & Methodologies

Detailed toxicological experimental protocols for **2-(trimethylsilyl)ethanesulfonamide** are not available in the cited literature. However, preparative methods described in organic synthesis literature provide insight into its handling in a research context.

Preparation of 2-(trimethylsilyl)ethanesulfonamide

A common laboratory-scale synthesis involves the reaction of 2-(trimethylsilyl)ethanesulfonyl chloride (SES-Cl) with ammonia.^[1]^[13]

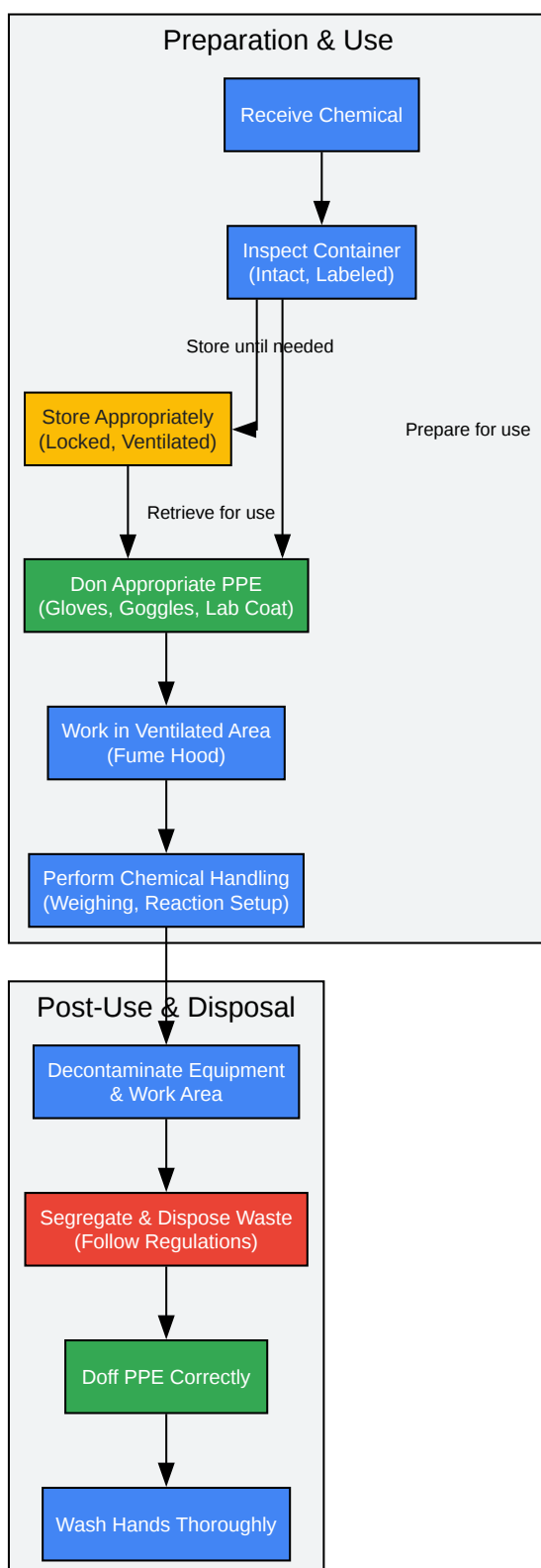
Methodology:

- A solution of 2-(trimethylsilyl)ethanesulfonyl chloride in a suitable solvent (e.g., dichloromethane) is prepared in a reaction vessel equipped with a stirrer and placed in a cooling bath (e.g., 0 °C).
- Anhydrous ammonia gas is bubbled through the stirred solution.^[14] Alternatively, aqueous ammonium hydroxide can be used.^[13]
- The reaction progress is monitored using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is worked up. This typically involves quenching, extraction, and purification steps.
- Purification can be achieved by recrystallization from a solvent like ether to yield the solid product.^[1]

All steps must be performed in a well-ventilated fume hood while wearing appropriate PPE.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-(trimethylsilyl)ethanesulfonamide** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-(trimethylsilyl)ethanesulfonamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Trimethylsilyl)ethanesulfonamide (2004) | Martin G. Banwell [scispace.com]
- 2. 2-(Trimethylsilyl)ethanesulfonamide 90% | Sigma-Aldrich [sigmaaldrich.com]
- 3. scispace.com [scispace.com]
- 4. osti.gov [osti.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. images.thdstatic.com [images.thdstatic.com]
- 8. fishersci.com [fishersci.com]
- 9. youtube.com [youtube.com]
- 10. epa.gov [epa.gov]
- 11. gelest.com [gelest.com]
- 12. fishersci.com [fishersci.com]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-(trimethylsilyl)ethanesulfonamide safety, handling, and storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144012#2-trimethylsilyl-ethanesulfonamide-safety-handling-and-storage\]](https://www.benchchem.com/product/b144012#2-trimethylsilyl-ethanesulfonamide-safety-handling-and-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com